

An In-depth Technical Guide to the Discovery and History of Daphnilongeridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B15588723*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Daphnilongeridine is a naturally occurring alkaloid that has demonstrated notable cytotoxic activity against various cancer cell lines. This document provides a comprehensive overview of the discovery, isolation, structural elucidation, and biological evaluation of **Daphnilongeridine**. Due to the limited public accessibility of the primary research article, this guide synthesizes all available information and presents it in a structured format, including tabulated data and process diagrams, to serve as a valuable resource for researchers in natural product chemistry and oncology drug development.

Introduction

The Daphniphyllum alkaloids are a large and structurally diverse family of natural products isolated from plants of the genus *Daphniphyllum*. These compounds have attracted significant attention from the scientific community due to their complex molecular architectures and promising biological activities. **Daphnilongeridine** is a member of this family, and this guide details the key scientific findings related to its discovery and initial characterization.

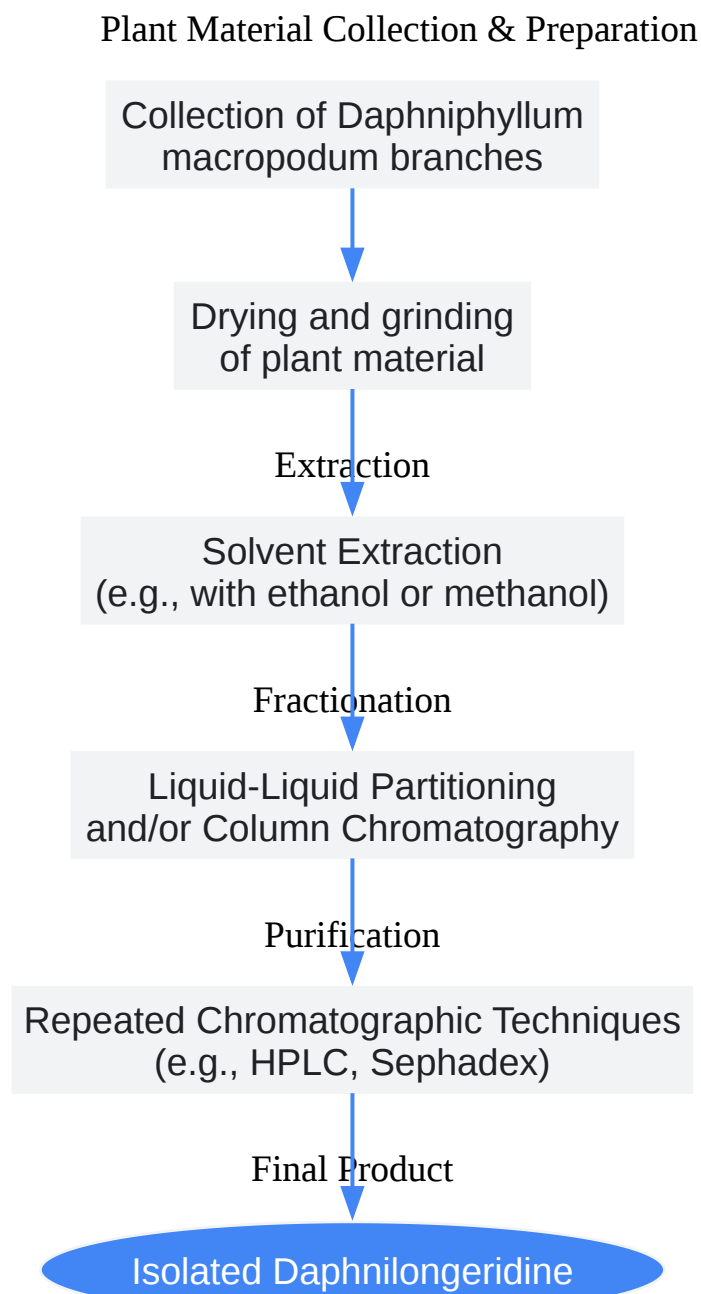
Discovery and Isolation

Daphnilongeridine was first reported in a 2009 publication in the *Journal of Natural Products*. The compound was isolated from the branches of the plant *Daphniphyllum macropodum* Miq.

[1][2]. While the specific, detailed protocol for the isolation of **Daphnilongeridine** is contained within the primary publication, which is not publicly available, a general workflow for the isolation of natural products from a plant source is outlined below. This process typically involves extraction, fractionation, and purification.

General Experimental Workflow for Natural Product Isolation

The following diagram illustrates a typical workflow for the isolation of a specific compound from a plant source.



[Click to download full resolution via product page](#)

A generalized workflow for the isolation of a natural product.

Structural Elucidation

The determination of the chemical structure of **Daphnilongeridine** was accomplished through a combination of spectroscopic techniques. The primary methods used for the structural

elucidation of novel natural products include Mass Spectrometry (MS) for determining the molecular weight and formula, and Nuclear Magnetic Resonance (NMR) spectroscopy for mapping the carbon-hydrogen framework.

Physicochemical and Spectroscopic Data

While the complete raw spectroscopic data is not publicly available, the following table summarizes the key physicochemical properties of **Daphnilongeridine**.

Property	Value
CAS Number	922522-15-4
Molecular Formula	C ₃₂ H ₅₁ NO ₄
Molecular Weight	513.75 g/mol
Appearance	Powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone
Source	Branches of <i>Daphniphyllum macropodum</i> Miq.

Biological Activity

Daphnilongeridine has been evaluated for its cytotoxic effects against several tumor cell lines. The initial study reported that the compound exhibits cytotoxicity with IC₅₀ values in the micromolar range[2].

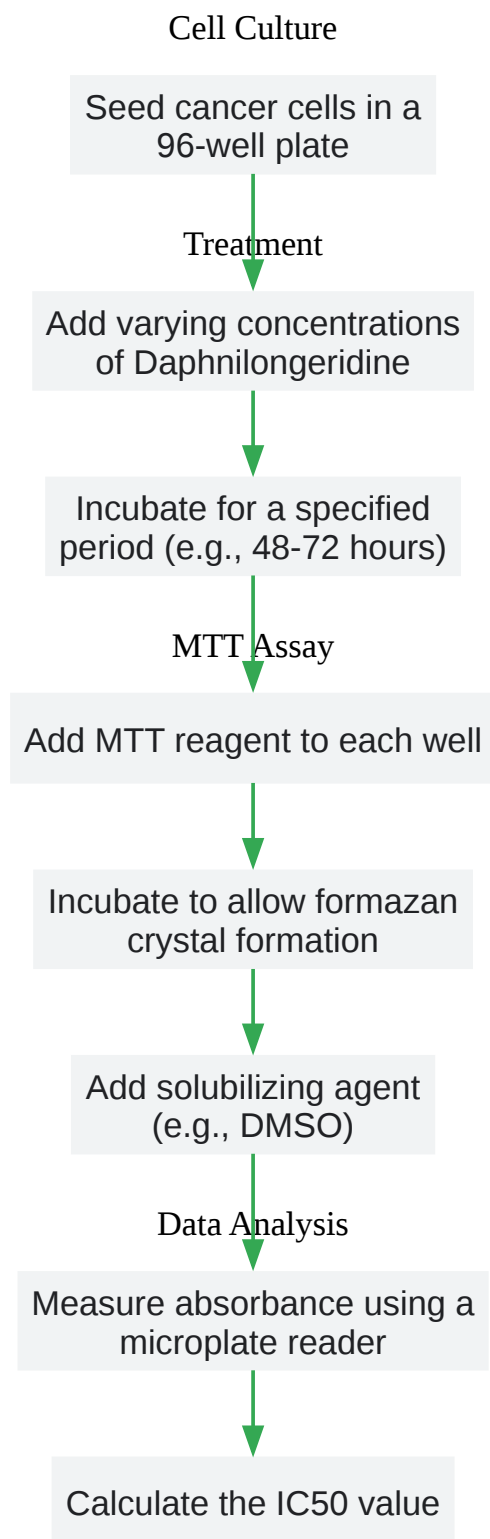
Cytotoxicity Data

The following table summarizes the reported cytotoxic activity of **Daphnilongeridine**.

Cell Line	Activity	IC ₅₀ (μM)[2]
Various Tumor Cell Lines	Cytotoxic	2.4 - 9.7
Human Microvascular Endothelial (HMEC)	Cytotoxic	2.7

General Protocol for In Vitro Cytotoxicity Assay

The specific experimental protocol for the cytotoxicity testing of **Daphnilongeridine** is not available in the public domain. However, a general workflow for such an assay is presented below. A common method for assessing cytotoxicity is the MTT assay, which measures the metabolic activity of cells.



[Click to download full resolution via product page](#)

A generalized workflow for an in vitro cytotoxicity assay.

History and Synthesis

The initial discovery and characterization of **Daphnilongeridine** were reported in 2009. As of the date of this document, there are no published total syntheses of **Daphnilongeridine**. The development of a synthetic route to this complex alkaloid would be a significant undertaking and a subject for future research.

Conclusion

Daphnilongeridine is a cytotoxic alkaloid isolated from *Daphniphyllum macropodum*. Its discovery has contributed to the growing family of *Daphniphyllum* alkaloids and presents a potential starting point for the development of new anticancer agents. Further research, including the total synthesis and elucidation of its mechanism of action, is warranted to fully understand the therapeutic potential of this natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [organicchemistrydata.org](https://www.organicchemistrydata.org) [organicchemistrydata.org]
- 2. search.library.albany.edu [search.library.albany.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Discovery and History of Daphnilongeridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15588723#discovery-and-history-of-daphnilongeridine\]](https://www.benchchem.com/product/b15588723#discovery-and-history-of-daphnilongeridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com